

Application Notes and Protocols for AS100 as an Enzyme Inhibitor

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Compound of Interest

Compound Name: AS100

Cat. No.: B605600

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Introduction

AS100 is a novel small molecule compound that has demonstrated potential as an enzyme inhibitor. These application notes provide a comprehensive overview of the methodologies used to characterize the inhibitory activity of **AS100**, with a focus on its potential as an inhibitor of Angiotensin-Converting Enzyme (ACE). ACE is a key enzyme in the renin-angiotensin system and a validated target for the treatment of hypertension.^{[1][2][3][4]} The protocols outlined below are designed to be adaptable for high-throughput screening and detailed kinetic analysis of **AS100** and similar compounds.

Data Presentation

Table 1: Inhibitory Potency of AS100 against ACE

Compound	Target Enzyme	Assay Type	IC50 (nM)
AS100	ACE	Fluorescent	75
Captopril (Control)	ACE	Fluorescent	10

IC50 (half maximal inhibitory concentration) values were determined from dose-response curves.

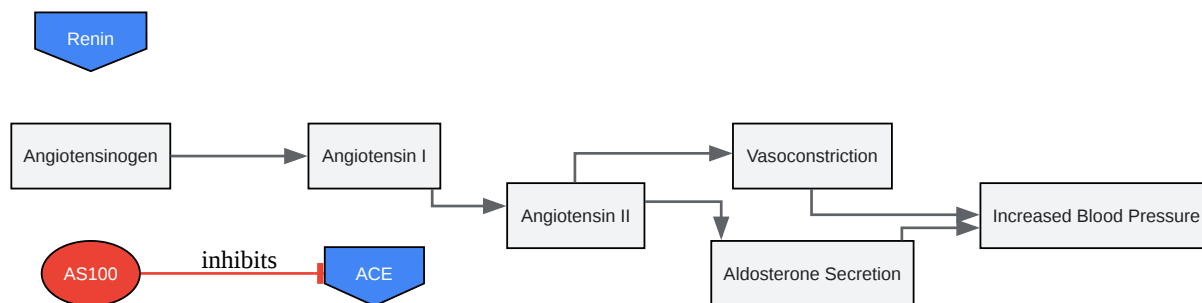
Table 2: Kinetic Parameters of AS100 Inhibition of ACE

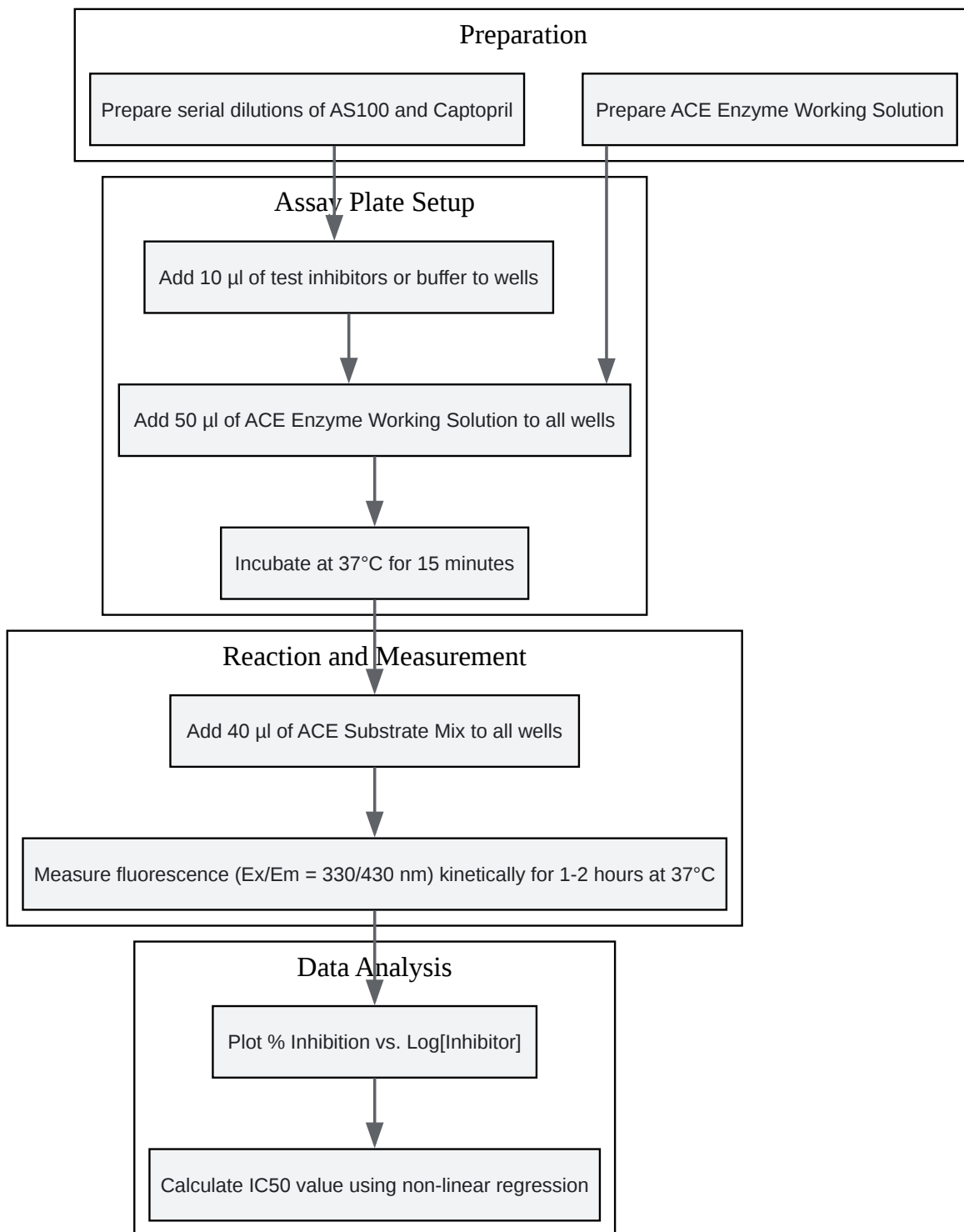
Inhibitor	Inhibition Type	K _i (nM)
AS100	Competitive	45

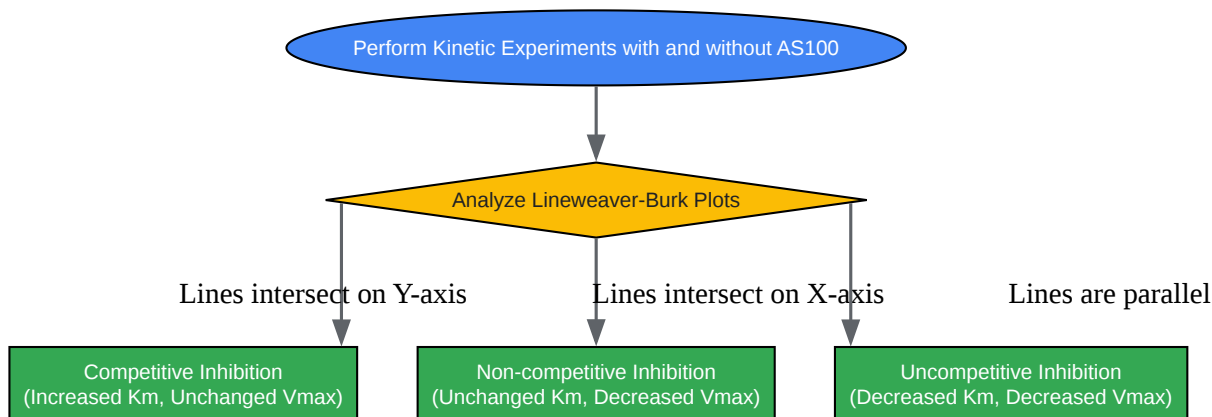
K_i (inhibition constant) provides a measure of the inhibitor's binding affinity.

Signaling Pathway

The renin-angiotensin system is a critical regulator of blood pressure.[3] ACE plays a central role in this pathway by converting angiotensin I to the potent vasoconstrictor angiotensin II.[3] [4] Angiotensin II also stimulates the release of aldosterone, which promotes sodium and water retention, further increasing blood pressure.[2][4] By inhibiting ACE, **AS100** can reduce the levels of angiotensin II, leading to vasodilation and a decrease in blood pressure.







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References

- 1. assaygenie.com [assaygenie.com]
- 2. youtube.com [youtube.com]
- 3. Review of Angiotensin-converting Enzyme Inhibitory Assay: Rapid Method in Drug Discovery of Herbal Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
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